

"4-Chloro-3-nitrobenzenesulfonyl fluoride" solubility and stability

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Compound of Interest

Compound Name: 4-Chloro-3-nitrobenzenesulfonyl
fluoride

CAS No.: 349-04-2

Cat. No.: B1360094

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An In-Depth Technical Guide to the Solubility and Stability of **4-Chloro-3-nitrobenzenesulfonyl fluoride**

Introduction

4-Chloro-3-nitrobenzenesulfonyl fluoride is a substituted aromatic sulfonyl fluoride, a class of compounds gaining significant traction in chemical biology and drug discovery. The unique reactivity of the sulfonyl fluoride moiety (SO_2F), balanced between stability and controlled electrophilicity, makes it a valuable functional group.^{[1][2]} Unlike more reactive sulfonyl chlorides, sulfonyl fluorides exhibit greater resistance to hydrolysis, allowing for their use in aqueous and physiological environments.^{[1][3][4]} This guide provides a comprehensive technical overview of the solubility and stability of **4-chloro-3-nitrobenzenesulfonyl fluoride** (CAS No. 349-04-2), offering field-proven insights and detailed protocols to ensure its effective use in research and development.

Core Physicochemical Properties

A foundational understanding of a compound's physicochemical properties is critical for its application. The properties of **4-chloro-3-nitrobenzenesulfonyl fluoride** are summarized below. These values, particularly predicted ones, serve as an essential baseline for experimental design.

Property	Value	Source
CAS Number	349-04-2	Cheméo[5]
Molecular Formula	C ₆ H ₃ ClFNO ₄ S	Cheméo[5], gsrs[6]
Molecular Weight	239.61 g/mol	Cheméo[5], gsrs[6]
Predicted Water Solubility (log ₁₀ WS)	-2.93 (in mol/L)	Cheméo[5]
Predicted Octanol/Water Partition Coeff. (logP)	1.906	Cheméo[5]
Predicted Melting Point	148.37 °C (421.52 K)	Cheméo[5]
Predicted Boiling Point	336.49 °C (609.64 K)	Cheméo[5]

Section 1: Solubility Profile

The solubility of a compound dictates its utility in various experimental systems, from reaction media to biological assays. The structure of **4-chloro-3-nitrobenzenesulfonyl fluoride**—a rigid aromatic ring with polar (nitro, sulfonyl fluoride) and non-polar (chloro) substituents—results in a nuanced solubility profile.

Theoretical Considerations & Practical Observations

- Aqueous Solubility:** The predicted water solubility is exceptionally low (log₁₀WS of -2.93 corresponds to ~1.17 µmol/L).[5] This is expected due to the hydrophobic nature of the chlorinated benzene ring. The polar groups are insufficient to overcome this hydrophobicity. In practice, the compound will appear insoluble in neutral aqueous buffers. When preparing stock solutions, direct dissolution in water is not a viable strategy.
- Organic Solvent Solubility:** Based on its structure, the compound is anticipated to be soluble in a range of common organic solvents. The principle of "like dissolves like" suggests

solubility in:

- Polar Aprotic Solvents: Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Acetonitrile (ACN), and Tetrahydrofuran (THF) are excellent choices for preparing high-concentration stock solutions.
- Chlorinated Solvents: Dichloromethane (DCM) and chloroform should readily dissolve the compound.
- Alcohols: Methanol and ethanol may be suitable, though solubility might be lower compared to polar aprotic solvents.
- Non-polar Solvents: Solubility is expected to be poor in non-polar solvents like hexanes or toluene.

Experimental Protocol: Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining equilibrium solubility, ensuring that the measurement reflects a true saturated state.^[7] This protocol is designed to be self-validating by confirming the presence of undissolved solid at the end of the experiment.

Causality Behind Experimental Choices:

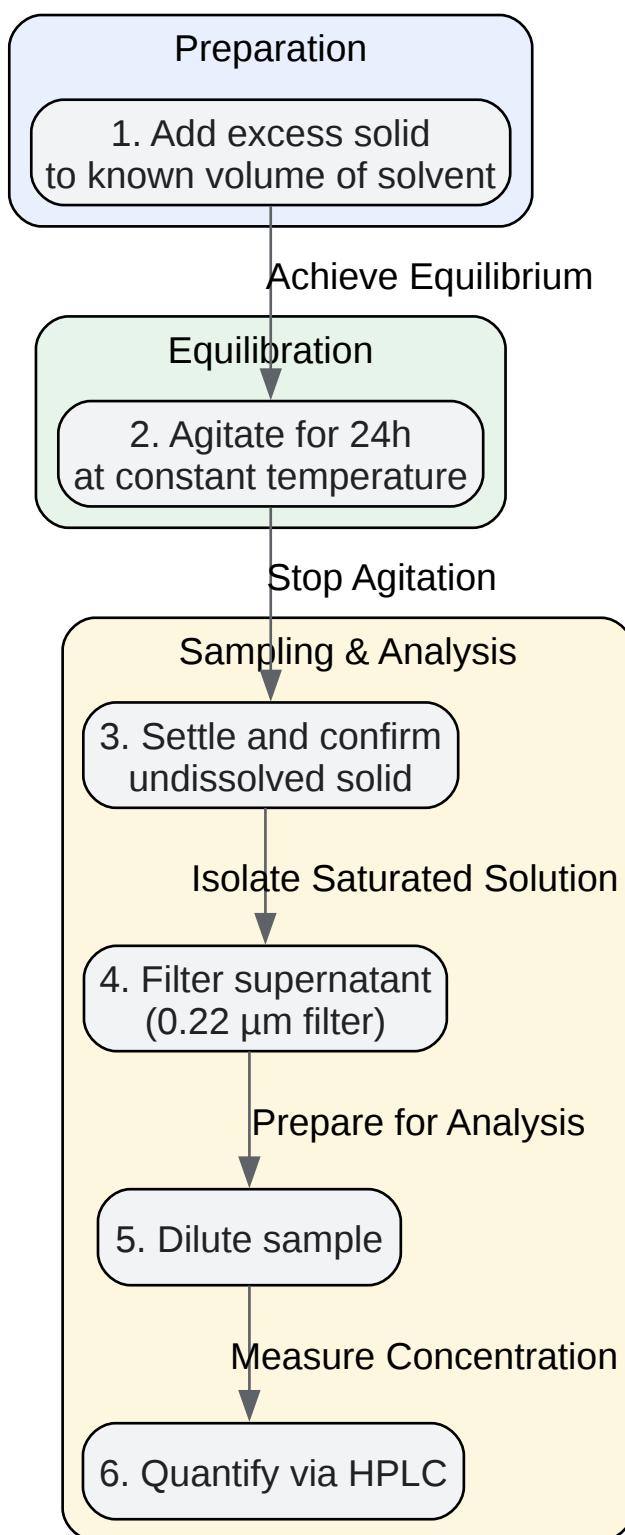
- **Equilibration Time:** A 24-hour incubation period is chosen to ensure that the system reaches thermodynamic equilibrium, which can be slow for poorly soluble compounds.
- **Temperature Control:** Maintaining a constant temperature (e.g., 25 °C) is critical, as solubility is highly temperature-dependent.
- **Quantification Method:** High-Performance Liquid Chromatography (HPLC) is selected for its specificity and sensitivity, allowing for accurate quantification of the dissolved analyte without interference from potential impurities or early-stage degradants.

Step-by-Step Methodology:

- **Preparation:** Add an excess amount of **4-chloro-3-nitrobenzenesulfonyl fluoride** to a known volume of the test solvent (e.g., 10 mg to 2 mL of solvent in a glass vial). The key is to

have a visible amount of undissolved solid.

- **Equilibration:** Seal the vials and place them in a shaker or orbital incubator set to a constant temperature (e.g., 25 °C). Agitate the samples for 24 hours.
- **Phase Separation:** After 24 hours, cease agitation and allow the vials to stand for at least 1 hour to let the excess solid settle. Visually confirm the presence of undissolved material.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant. To avoid aspirating solid particles, immediately filter the aliquot through a 0.22 μm syringe filter (ensure the filter material, e.g., PTFE, is compatible with the solvent).
- **Dilution:** Dilute the filtered supernatant with a suitable mobile phase or solvent to a concentration that falls within the linear range of the analytical method's calibration curve.
- **Quantification:** Analyze the diluted sample using a validated HPLC method with a UV detector. Calculate the concentration of the dissolved compound by comparing its peak area to a standard curve prepared from a known-concentration stock solution (typically in a solvent of high solubility like acetonitrile).



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Workflow for Shake-Flask Solubility Determination.

Section 2: Stability Profile

Understanding a compound's stability is paramount for defining storage conditions, predicting shelf-life, and ensuring data integrity from experiments. Key stability concerns include hydrolysis, thermal decomposition, and photodegradation.

Hydrolytic Stability

The sulfonyl fluoride group is notably more resistant to hydrolysis than its sulfonyl chloride counterpart.^[4] This enhanced stability arises from the high strength of the sulfur-fluorine bond.

- **pH Dependence:** While relatively stable, the sulfonyl fluoride moiety is still an electrophilic center susceptible to nucleophilic attack by water or hydroxide ions.
 - **Neutral & Acidic Conditions:** The compound is expected to be largely stable at neutral and moderately acidic pH. The rate of hydrolysis is generally slow.^[8]
 - **Basic Conditions:** Under basic conditions (pH > 8), the rate of hydrolysis is expected to increase significantly due to the higher concentration of the more potent hydroxide nucleophile. The likely degradation product is the corresponding sulfonic acid.

Thermal and Photostability

- **Thermal Stability:** As a crystalline solid with a high predicted melting point, **4-chloro-3-nitrobenzenesulfonyl fluoride** should be stable at ambient and refrigerated temperatures. Forced degradation studies are necessary to determine its decomposition profile at elevated temperatures.
- **Photostability:** Nitroaromatic compounds can be susceptible to photodegradation.^[9] The energy from UV or even high-intensity visible light can promote reactions, potentially involving the nitro group. Therefore, it is prudent to protect the compound and its solutions from light.^{[10][11]}

Protocol for Forced Degradation (Stress Testing)

Forced degradation studies are essential to identify potential degradation pathways and develop stability-indicating analytical methods.^[12] The protocol involves subjecting the compound to harsh conditions and analyzing the resulting mixture.

Causality Behind Experimental Choices:

- **Stress Conditions:** The chosen conditions (acid, base, oxidation, heat, light) represent the most common degradation pathways for pharmaceutical and research compounds.
- **Analyte Concentration:** A concentration of ~1 mg/mL is typically used to ensure that degradation products can be detected by standard analytical techniques.
- **Analytical Endpoint:** HPLC with a photodiode array (PDA) detector is ideal. It allows for the quantification of the parent compound's loss while also providing spectral information about any new peaks (degradants) that appear. LC-MS is even more powerful for identifying the structures of these degradants.[\[13\]](#)[\[14\]](#)

Step-by-Step Methodology:

- **Stock Solution Preparation:** Prepare a stock solution of the compound in a suitable solvent (e.g., 1 mg/mL in 50:50 acetonitrile:water).
- **Application of Stress Conditions:** Dispense the stock solution into separate vials for each stress condition:
 - **Acid Hydrolysis:** Add an equal volume of 1 M HCl.
 - **Base Hydrolysis:** Add an equal volume of 1 M NaOH.
 - **Oxidative Degradation:** Add an equal volume of 3% H₂O₂.
 - **Thermal Stress:** Heat a vial of the stock solution at 60-80 °C.
 - **Photolytic Stress:** Expose a vial of the stock solution to a controlled light source (as per ICH Q1B guidelines) alongside a control vial wrapped in aluminum foil.
 - **Control:** Keep one vial of the stock solution at room temperature, protected from light.
- **Incubation:** Store the vials under their respective conditions and collect time-point samples (e.g., at 0, 2, 8, 24 hours). For base hydrolysis, which may be rapid, shorter time points are advisable.

- **Sample Quenching:** Before analysis, neutralize the acidic and basic samples by adding an equimolar amount of base or acid, respectively.
- **Analysis:** Analyze all samples by a stability-indicating HPLC-PDA or LC-MS method.
- **Evaluation:** Compare the chromatograms of the stressed samples to the control. Calculate the percentage of the parent compound remaining. Assess peak purity and identify any major degradation products.

Forced Degradation Experimental Workflow.

Section 3: Safe Handling and Storage

Proper handling and storage procedures are crucial for user safety and maintaining the integrity of the compound.

- **Handling:**
 - Always handle **4-chloro-3-nitrobenzenesulfonyl fluoride** in a well-ventilated area or a chemical fume hood.[\[15\]](#)
 - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety glasses with side shields, and a lab coat.[\[16\]](#)
 - Avoid creating dust.[\[15\]](#) Avoid breathing dust, fumes, or vapors.[\[16\]](#)
- **Storage:**
 - Store in a tightly sealed container to prevent moisture ingress, which could lead to slow hydrolysis over time.[\[16\]](#)[\[17\]](#)
 - Keep in a cool, dry, and dark place. A refrigerator or desiccator is recommended for long-term storage.
 - Store away from incompatible materials such as strong bases and oxidizing agents.[\[15\]](#)

Conclusion

4-Chloro-3-nitrobenzenesulfonyl fluoride is a compound with low aqueous solubility but good solubility in common polar aprotic organic solvents. Its defining feature is the sulfonyl fluoride group, which imparts significant hydrolytic stability compared to other sulfonyl halides, particularly under neutral to acidic conditions. However, susceptibility to base-catalyzed hydrolysis, and potential sensitivity to heat and light, must be considered in its handling and application. The protocols and data presented in this guide provide a robust framework for researchers to confidently utilize this compound, ensuring both the integrity of their results and laboratory safety.

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